

Essential Safety and Logistical Information for Handling Methyl Palmitate-13C16

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Compound of Interest

Compound Name: Methyl palmitate-13C16

Cat. No.: B12412306

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For researchers, scientists, and drug development professionals, the safe and effective handling of stable isotope-labeled compounds like **Methyl palmitate-13C16** is paramount. This document provides immediate, procedural guidance for the operational use and disposal of **Methyl palmitate-13C16**, ensuring laboratory safety and experimental integrity.

Physical and Chemical Properties

A summary of the key quantitative data for **Methyl palmitate-13C16** is presented below for easy reference.

Property	Value
Molecular Formula	$^{13}\text{CH}_3(^{13}\text{CH}_2)_{14}^{13}\text{CO}_2\text{CH}_3$ [1]
Molecular Weight	286.33 g/mol [1]
Physical State	Solid[1]
Boiling Point	185 °C at 10 mmHg[1]
Melting Point	Not explicitly provided for $^{13}\text{C}_{16}$ variant; 28-35 °C for unlabeled Methyl Palmitate[2][3]
Density	0.933 g/mL at 25 °C[1]
Flash Point	113.00 °C (closed cup)[1]
Storage Temperature	-20°C[1]

Personal Protective Equipment (PPE)

To ensure personal safety and prevent contamination, the following personal protective equipment should be worn when handling **Methyl palmitate-13C16**.

- Eye and Face Protection: Wear safety glasses with side shields or chemical safety goggles.
[4][5]
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber, are required.[6] Always inspect gloves before use and change them if they are contaminated.
- Skin and Body Protection: A standard laboratory coat should be worn.[6] In cases of potential splashing, additional protective clothing may be necessary.
- Respiratory Protection: Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required.[7] If aerosols or mists are generated, a respirator may be necessary.[4]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the key steps for the safe handling of **Methyl palmitate-13C16** from receipt to experimental use.

- Receiving and Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area at the recommended temperature of -20°C.[1]
- Preparation for Use:
 - Allow the container to reach room temperature before opening to prevent condensation.
 - Work in a well-ventilated area, such as a chemical fume hood, especially when handling larger quantities or if heating is involved.
- Weighing and Transfer:

- As **Methyl palmitate-13C16** is a solid at room temperature, it can be weighed directly onto a clean, tared weighing paper or into a suitable container.
- Use clean spatulas or other appropriate tools for transfer to avoid cross-contamination.
- Dissolving:
 - Consult relevant experimental protocols for appropriate solvents.
 - Add the solvent to the weighed **Methyl palmitate-13C16** and mix gently until fully dissolved.
- Experimental Use:
 - Follow established laboratory procedures for your specific application.
 - Avoid direct contact with the skin and eyes.[\[8\]](#)
 - Keep containers closed when not in use.

Disposal Plan

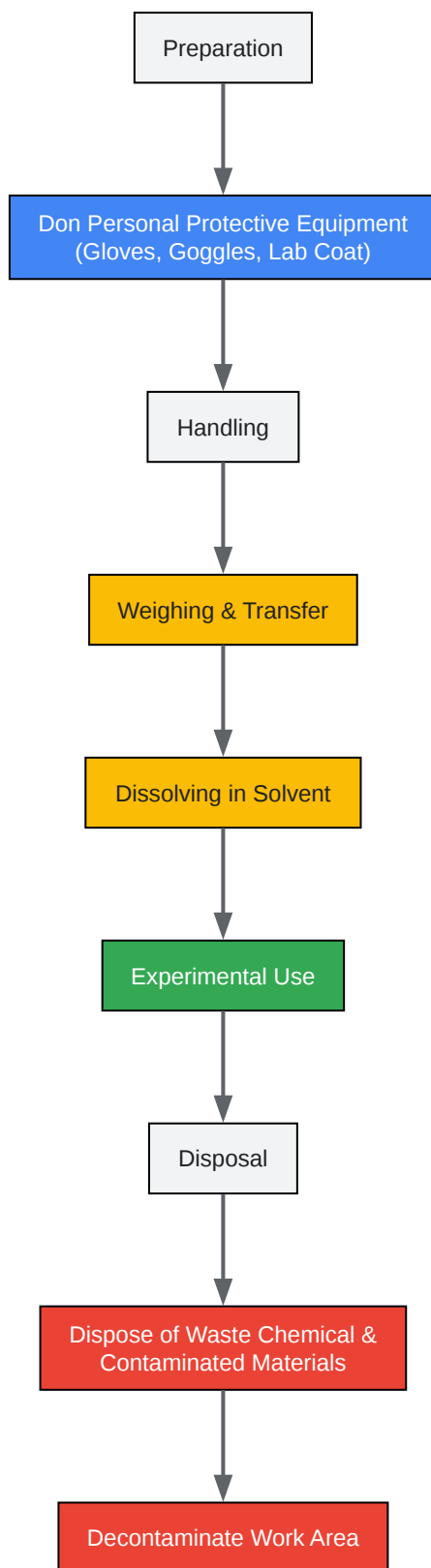
Proper disposal of **Methyl palmitate-13C16** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical: Dispose of unused or waste **Methyl palmitate-13C16** in accordance with local, state, and federal regulations. It should be treated as chemical waste.[\[2\]](#)
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, weighing papers, and pipette tips, should be disposed of as contaminated waste.
- Empty Containers: Handle uncleaned, empty containers as you would the product itself.[\[2\]](#)
Do not reuse empty containers.

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[\[3\]](#)

- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water.[7]
Remove contaminated clothing and wash it before reuse.[6]
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.
- Spills: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[9] Ensure adequate ventilation. For larger spills, contain the spill and follow institutional emergency procedures.



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Caption: Workflow for Safe Handling of **Methyl Palmitate-13C16**.

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